

Downstream Targets of MAK683 Treatment: An In-depth Technical Guide

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Compound of Interest

Compound Name: MAK683 hydrochloride

CAS No.: 2170606-94-5

Cat. No.: B8820280

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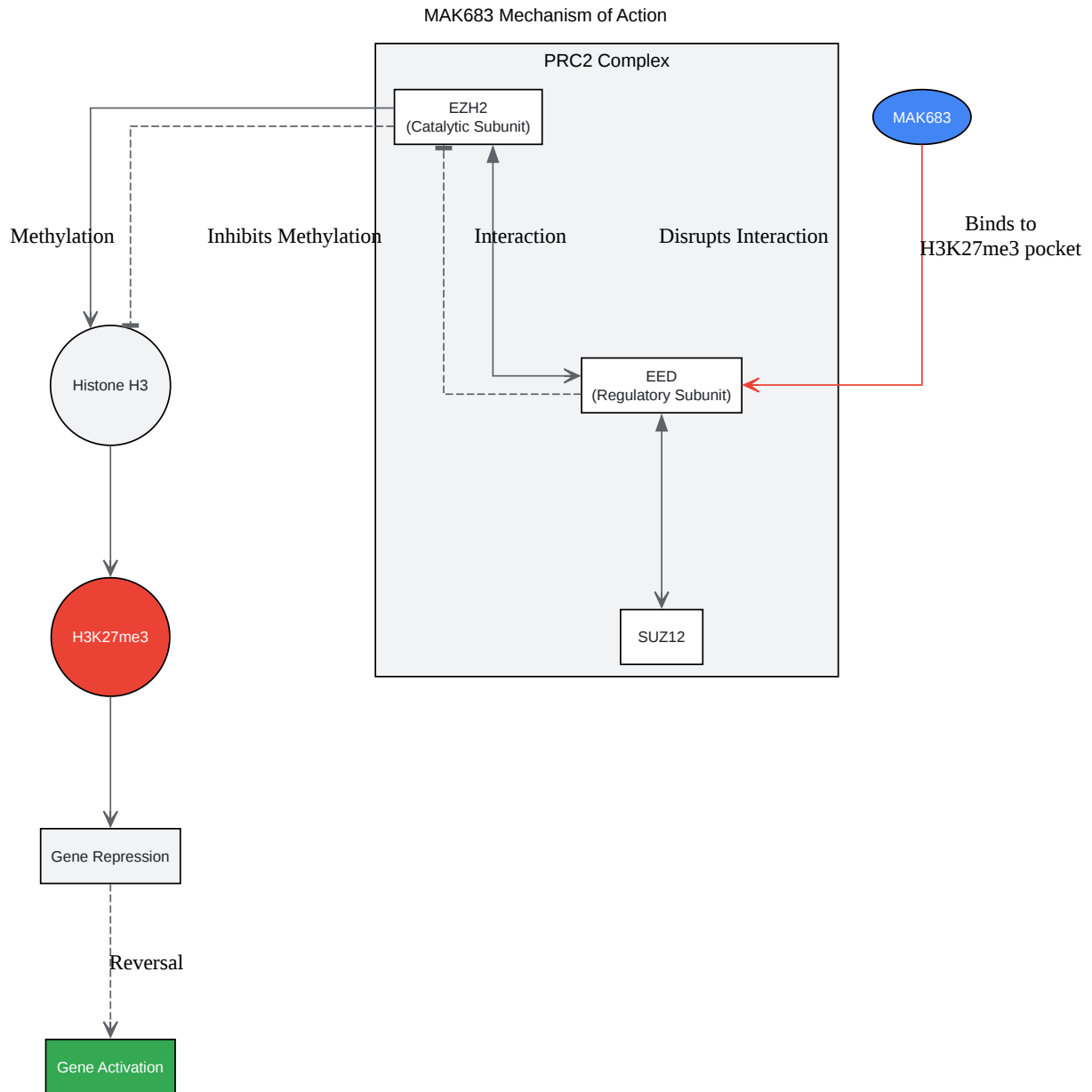
Executive Summary

MAK683 is a potent and selective, orally bioavailable small-molecule inhibitor of the Embryonic Ectoderm Development (EED) subunit of the Polycomb Repressive Complex 2 (PRC2). By allosterically binding to the H3K27me3-binding pocket of EED, MAK683 disrupts the interaction between EED and the catalytic subunit of PRC2, EZH2. This disruption leads to the inhibition of PRC2's histone methyltransferase activity, specifically the trimethylation of histone H3 at lysine 27 (H3K27me3), a key epigenetic modification associated with transcriptional repression. Consequently, MAK683 treatment leads to the de-repression of a specific set of genes, ultimately impacting cancer cell proliferation, senescence, and the tumor microenvironment. This technical guide provides a comprehensive overview of the known downstream targets of MAK683, supported by quantitative data, detailed experimental protocols, and visual representations of the underlying molecular pathways and experimental workflows.

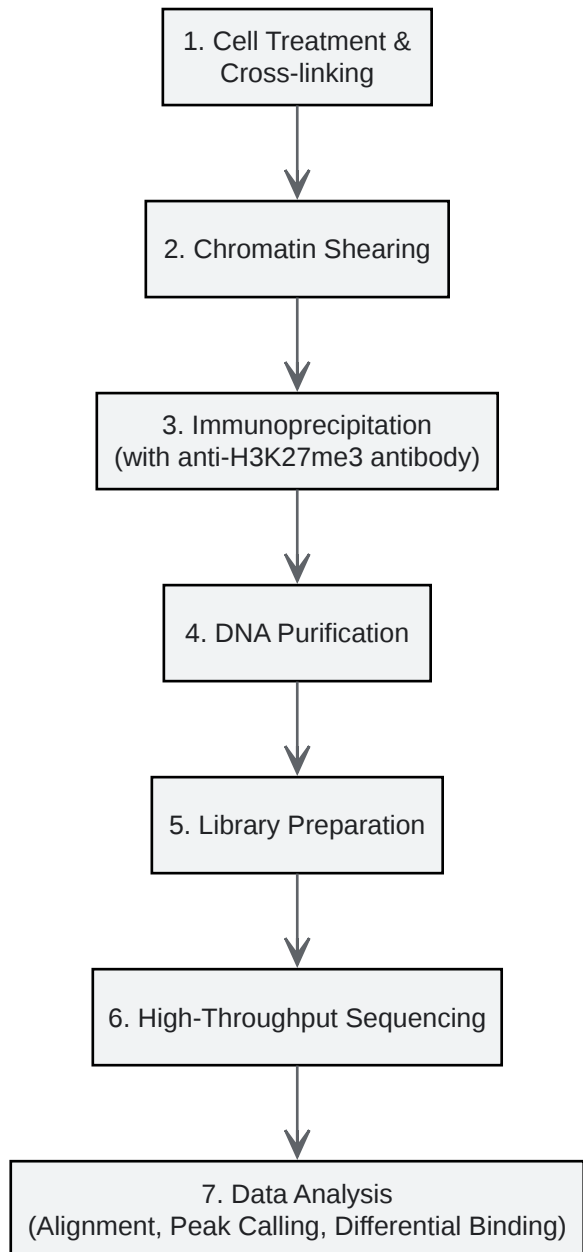
Mechanism of Action of MAK683

MAK683's primary mechanism of action is the allosteric inhibition of the PRC2 complex. The PRC2 complex, minimally composed of EZH2, EED, and SUZ12, is a crucial epigenetic regulator that catalyzes the trimethylation of H3K27. This H3K27me3 mark is a hallmark of transcriptionally silent chromatin. EED's interaction with H3K27me3 on adjacent nucleosomes is critical for the propagation and maintenance of this repressive mark.

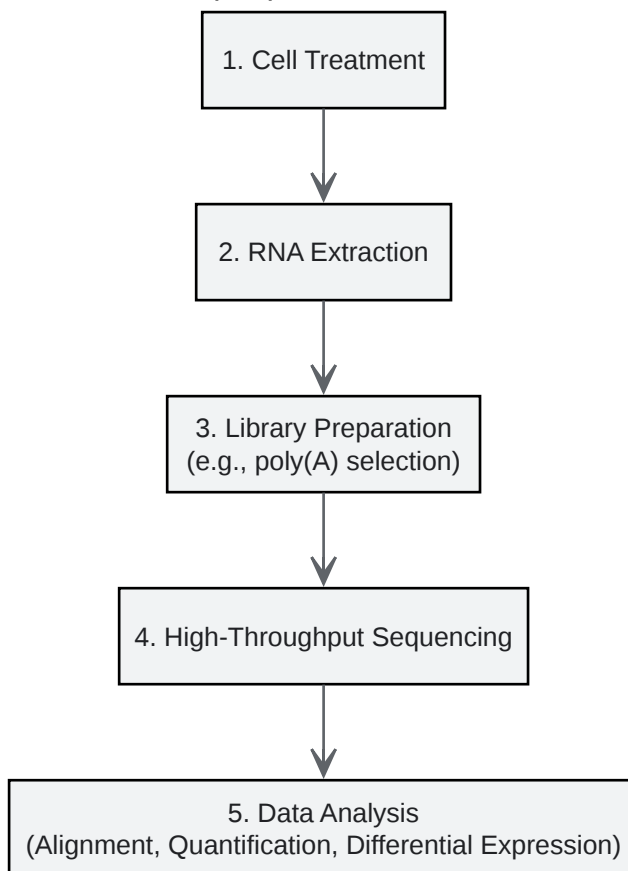
MAK683 binds to the aromatic cage of EED that normally recognizes H3K27me3. This binding event induces a conformational change in EED, preventing its interaction with EZH2 and thereby inhibiting the allosteric activation of PRC2's methyltransferase activity. The resulting global reduction in H3K27me3 levels leads to the transcriptional activation of previously silenced genes.



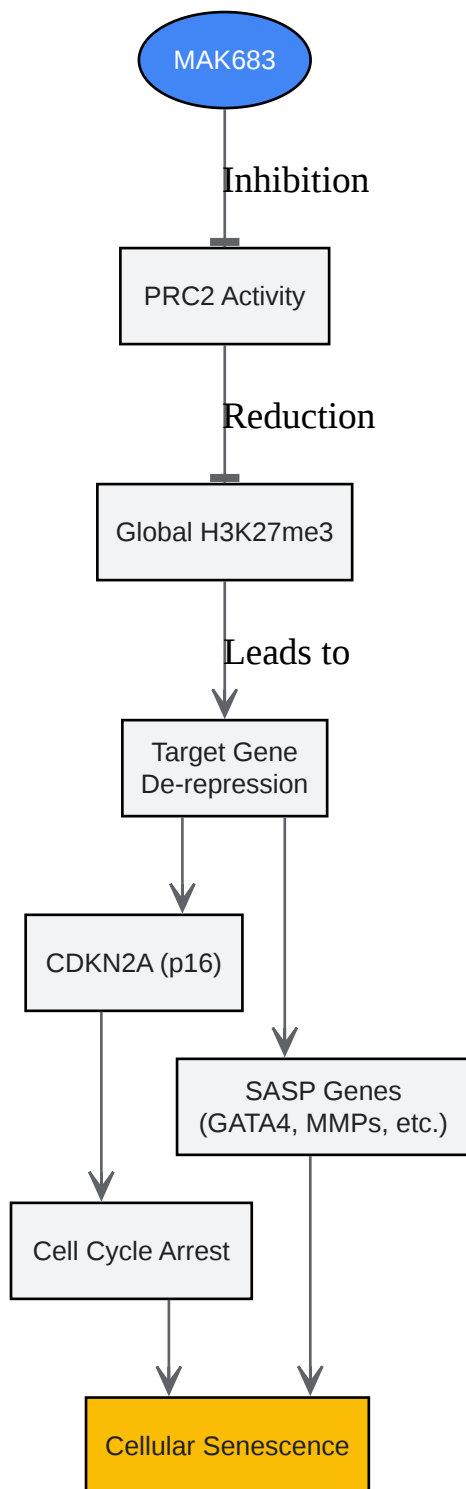
ChIP-seq Experimental Workflow



RNA-seq Experimental Workflow



Downstream Effects of MAK683



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